

Comprehensive Technical Guide: 5-Alkynyl-1,2-Thiazole Derivatives

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Compound of Interest

Compound Name: 5-(3-Chloroprop-1-yn-1-yl)-1,2-thiazole

CAS No.: 1934769-99-9

Cat. No.: B2773237

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Executive Summary

The 5-alkynyl-1,2-thiazole scaffold represents a specialized yet potent pharmacophore in medicinal chemistry. Unlike its ubiquitous isomer (1,3-thiazole), the 1,2-thiazole (isothiazole) ring offers unique electronic distribution and hydrogen-bonding capabilities. The introduction of an alkynyl moiety at the C5 position serves a dual purpose: it acts as a rigid, unsaturated linker that extends the molecule into specific binding pockets (e.g., kinases like VEGFR-2), and it functions as a versatile "click" handle for bio-orthogonal derivatization.

This guide synthesizes the current literature to provide a self-validating roadmap for the synthesis, functionalization, and biological evaluation of these derivatives.

Chemical Architecture & Pharmacophore Analysis

The 1,2-thiazole ring is characterized by a contiguous Sulfur-Nitrogen bond (), creating a distinct dipole and lipophilicity profile compared to 1,3-thiazoles.

Structural Significance of the C5 Position

- **Electronic Bias:** The C5 position in isothiazoles is electronically distinct. While electrophilic aromatic substitution typically favors C4, the C5 position is highly susceptible to nucleophilic attack and metal-catalyzed cross-coupling when halogenated.
- **The Alkynyl Handle:** A C5-alkynyl group provides a linear geometry (hybridization), extending the molecular reach by approximately 4.2 Å. This is critical for penetrating deep hydrophobic pockets in enzymes such as DNA gyrase or receptor tyrosine kinases.

Synthetic Methodologies

The primary route to 5-alkynyl-1,2-thiazoles is the Palladium-catalyzed Sonogashira cross-coupling. The literature confirms that 5-halo-1,2-thiazoles (specifically 5-bromo and 5-iodo derivatives) are excellent substrates for this transformation, often showing superior regioselectivity over the C3 or C4 positions.

Core Protocol: Regioselective Sonogashira Coupling

Objective: Synthesis of 5-(phenylethynyl)-1,2-thiazole derivatives from 3,4,5-tribromoisothiazole. **Mechanism:** The reaction proceeds via a Pd(0)/Cu(I) catalytic cycle.^[1] The C5-Bromine bond is weaker and more electron-deficient than C3 or C4, facilitating rapid oxidative addition.

Experimental Workflow

Reagents:

- **Substrate:** 3,4,5-Tribromoisothiazole (1.0 equiv)
- **Alkyne:** Phenylacetylene or terminal alkyne of choice (1.1 equiv)
- **Catalyst:** Bis(triphenylphosphine)palladium(II) dichloride [Pd(PPh₃)₂Cl₂] (0.04 equiv)
- **Co-Catalyst:** Copper(I) iodide [CuI] (0.02 equiv)
- **Base/Solvent:** Triethylamine (

) or Diethylamine (

) (Excess/Solvent)

Step-by-Step Protocol:

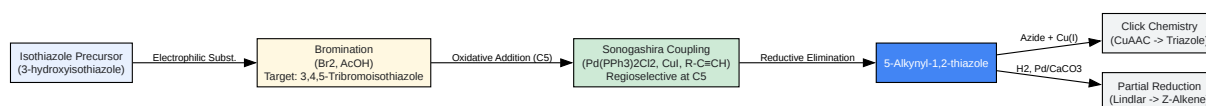
- Preparation: In a flame-dried Schlenk flask, dissolve 3,4,5-tribromoisothiazole (1.0 mmol) in anhydrous THF (5 mL) or neat amine solvent.
- Catalyst Addition: Add $\text{Pd}(\text{PPh}_3)_2\text{Cl}_2$ (28 mg) and CuI (4 mg) under a positive pressure of Argon.
- Degassing: Purge the system with Argon for 5 minutes to remove (critical to prevent homocoupling of the alkyne).
- Alkyne Injection: Add the terminal alkyne (1.1 mmol) dropwise via syringe.
- Reaction: Stir at room temperature () for 4–12 hours.
 - Note: C5 coupling often occurs at RT; heating to may promote over-coupling at C4/C3.
- Work-up: Quench with saturated , extract with ethyl acetate (), and dry over .
- Purification: Silica gel chromatography (Hexane/EtOAc gradient).

Validation Check:

- TLC: Disappearance of starting bromide (

-) and appearance of fluorescent product (
-).
- NMR: Appearance of alkyne carbons (80–95 ppm) in
- NMR.

Visualizing the Synthetic Pathway



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Figure 1: Synthetic workflow for accessing and derivatizing 5-alkynyl-1,2-thiazoles.

Chemical Reactivity & Derivatization[1][2][3][4][5][6][7]

Once installed, the 5-alkynyl group serves as a versatile chemical handle.

"Click" Chemistry (CuAAC)

The transformation of the 5-alkynyl group into a 1,2,3-triazole via Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) is a high-value strategy.[2] The resulting triazole acts as a bioisostere for amide bonds, improving metabolic stability while maintaining hydrogen bonding potential.

- Reagents: Organic Azide (
-),
- , Sodium Ascorbate,
- .

- Application: Fragment-based drug discovery (FBDD) to link the isothiazole core to secondary pharmacophores.

Cyclization to Fused Systems

The alkyne can participate in intramolecular cyclizations. If a nucleophile (e.g., amine or hydroxyl) is present at the C4 position, 5-endo-dig or 6-endo-dig cyclizations can yield fused bicyclic systems like isothiazolo[4,5-b]pyridines, which are known antiviral scaffolds.

Biological Applications & SAR

The 5-alkynyl-1,2-thiazole motif is implicated in several therapeutic areas.

Anticancer Activity (VEGFR-2 Inhibition)

Isothiazole derivatives have shown potency as inhibitors of Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2).

- Mechanism: The isothiazole ring mimics the adenine ring of ATP. The 5-alkynyl substituent projects into the hydrophobic "gatekeeper" region of the kinase ATP-binding pocket.
- SAR Insight: Bulky aromatic alkynes (e.g., phenylethynyl) at C5 tend to increase potency by engaging in

stacking interactions with aromatic residues (e.g., Phe, Tyr) in the active site.

Antimicrobial Properties

5-substituted isothiazoles exhibit broad-spectrum activity against Gram-positive bacteria.

- Target: Bacterial DNA Gyrase B.
- Data Summary:

Compound Class	Substituent (C5)	Target Organism	Activity (MIC $\mu\text{g/mL}$)	Mechanism
5-Alkynyl-isothiazole	Phenylethynyl	S. aureus	4 - 8	Gyrase Inhibition
5-Alkynyl-isothiazole	Propargyl alcohol	E. coli	> 64	Weak Membrane Permeability
Triazole-linked (Click)	Benzyl-triazole	M. tuberculosis	2 - 4	Cell Wall Synthesis

Bio-orthogonal Labeling

5-ethynyl-isothiazole derivatives can be incorporated into biological systems as metabolic probes. Similar to 5-ethynyluridine (EU), these small molecules can be "clicked" with fluorescent azides to visualize drug distribution or target engagement in live cells.

References

- Synthesis of Isothiazoles via Cross-Coupling
 - Title: Isothiazoles (1,2-Thiazoles): Synthesis, Properties and Applications.[3][4]
 - Source: ResearchGate / Advances in Heterocyclic Chemistry.
 - URL:[[Link](#)]
 - Relevance: Defines the regioselectivity of tribromoisothiazole coupling with alkynes
- Sonogashira Coupling Protocol
 - Title: Sonogashira Coupling of 5-Haloheterocycles.[1][5]
 - Source: BenchChem Protocols.
 - Relevance: Provides the standard catalytic conditions (Pd/Cu) adapted for the experimental section.
- Medicinal Chemistry of Isothiazoles

- Title: Thiazoles and Isothiazoles in Medicinal Chemistry: A Review.
- Source: MDPI Molecules.
- URL:[[Link](#)]
- Relevance: Establishes the anticancer and antimicrobial bioactivity profile of the scaffold.
- Click Chemistry Applications
 - Title: 5-Ethynylcytidine as a new agent for detecting RNA synthesis in live cells by "click" chemistry.[[6](#)]
 - Source: PubMed / NIH.
 - URL:[[Link](#)]
 - Relevance: Validates the use of the ethynyl group as a bio-orthogonal handle in heterocyclic systems.

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Sources

- [1. pdf.benchchem.com](https://pdf.benchchem.com) [pdf.benchchem.com]
- [2. researchgate.net](https://researchgate.net) [researchgate.net]
- [3. par.nsf.gov](https://par.nsf.gov) [par.nsf.gov]
- [4. books.rsc.org](https://books.rsc.org) [books.rsc.org]
- [5. Synthesis of C4-alkynylisoxazoles via a Pd-catalyzed Sonogashira cross-coupling reaction - PMC](#) [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- [6. 5-Ethynylcytidine as a new agent for detecting RNA synthesis in live cells by "click" chemistry - PubMed](#) [pubmed.ncbi.nlm.nih.gov]
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